

Proper Handling and Storage of 2,5-Dinitrobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dinitrobenzoic acid

Cat. No.: B146384

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2,5-Dinitrobenzoic acid** is a nitroaromatic compound used in various chemical syntheses. Due to its chemical nature as a dinitro-substituted benzoic acid, it requires careful handling and storage to ensure the safety of laboratory personnel and to maintain its chemical integrity. This guide provides an in-depth overview of the proper procedures for the handling and storage of **2,5-Dinitrobenzoic acid**, intended for use by professionals in research and drug development.

Hazard Identification and Health Effects

2,5-Dinitrobenzoic acid is a solid substance that presents several potential hazards. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

- Inhalation: May cause respiratory irritation.
- Skin Contact: Can cause skin irritation.
- Eye Contact: May lead to serious eye irritation.
- Ingestion: Harmful if swallowed.

The toxicological properties of **2,5-Dinitrobenzoic acid** have not been exhaustively studied. However, it is prudent to handle it with the same precautions as other nitroaromatic compounds, which can have systemic effects.

Quantitative Data Summary

While specific occupational exposure limits for **2,5-Dinitrobenzoic acid** are not readily available from major regulatory bodies, the following table summarizes key physical and chemical properties.

Property	Value
CAS Number	610-28-6
Molecular Formula	C ₇ H ₄ N ₂ O ₆
Molecular Weight	212.12 g/mol [1]
Melting Point	178-182 °C [2]
Appearance	Prismatic crystals [3]
Solubility	Soluble in ethanol, ether, and hot water [3]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure to **2,5-Dinitrobenzoic acid**, a combination of engineering controls and personal protective equipment should be utilized.

- Engineering Controls:
 - Work with **2,5-Dinitrobenzoic acid** should be conducted in a well-ventilated area.
 - For procedures that may generate dust, such as weighing or transferring the solid, a chemical fume hood is required.
 - Ensure that eyewash stations and safety showers are readily accessible in the work area. [\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield should be worn. [\[2\]](#)

- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat are mandatory.
- Respiratory Protection: For situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved N95 dust mask or higher-level respirator should be used.[2]

Handling Procedures

Adherence to strict handling protocols is crucial for safety.

- General Handling:
 - Avoid all personal contact with the substance.
 - Do not breathe in dust.
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke in the laboratory.
- Weighing and Transferring:
 - Perform all weighing and transferring of the solid material within a chemical fume hood to contain any dust.
 - Use a spatula for transferring the powder to minimize dust creation.
 - Keep the container of **2,5-Dinitrobenzoic acid** tightly closed when not in use.

Storage Procedures

Proper storage is essential to prevent degradation of the material and to avoid hazardous situations.

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated place.[5]
 - Keep the container tightly closed to prevent absorption of moisture.[5]

- Store away from heat and sources of ignition.
- Incompatible Materials:
 - Store separately from strong oxidizing agents.

Spill and Waste Disposal

In the event of a spill, follow these procedures:

- Spill Cleanup:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Carefully sweep up the spilled solid, avoiding the generation of dust.
 - Place the spilled material into a labeled, sealed container for disposal.
 - Clean the spill area with soap and water.
- Waste Disposal:
 - Dispose of **2,5-Dinitrobenzoic acid** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Experimental Protocol: Weighing and Preparing a Solution of 2,5-Dinitrobenzoic Acid

This protocol outlines the steps for safely weighing **2,5-Dinitrobenzoic acid** and preparing a stock solution.

Materials:

- **2,5-Dinitrobenzoic acid**
- Appropriate solvent

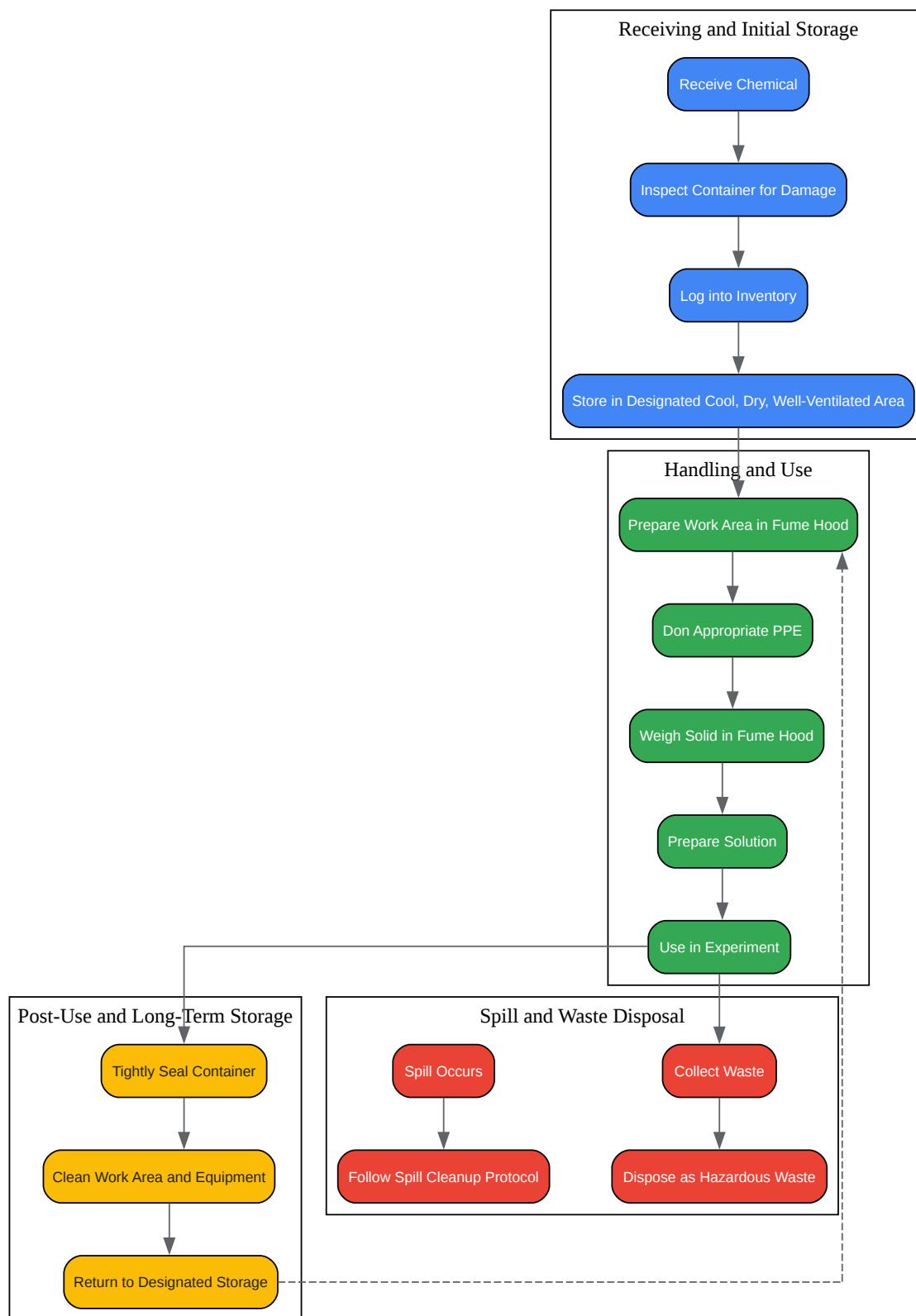
- Volumetric flask with a stopper
- Beaker
- Spatula
- Analytical balance
- Weighing paper or boat
- Personal Protective Equipment (lab coat, gloves, safety goggles)

Procedure:

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.
 - Don the appropriate PPE.
 - Place the analytical balance inside the fume hood or as close as possible, ensuring it is level and calibrated.
- Weighing:
 - Place a piece of weighing paper or a weighing boat on the balance and tare it.
 - Carefully transfer the desired amount of **2,5-Dinitrobenzoic acid** from its container to the weighing paper/boat using a clean spatula.
 - Record the exact weight.
- Transfer and Dissolution:
 - Carefully transfer the weighed solid into a beaker.
 - Add a small amount of the desired solvent to the beaker to dissolve the solid. Gentle swirling or stirring may be necessary.

- Once dissolved, quantitatively transfer the solution to the volumetric flask.
- Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred.
- Final Preparation:
 - Add the solvent to the volumetric flask up to the calibration mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
 - Label the flask with the name of the compound, concentration, solvent, and date of preparation.
- Cleanup:
 - Wipe down the spatula and work area with a damp cloth.
 - Dispose of the weighing paper/boat and any other contaminated materials in the designated hazardous waste container.
 - Wash hands thoroughly.

Mandatory Visualizations

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Caption: Workflow for the proper handling and storage of **2,5-Dinitrobenzoic acid**.

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